

# Personal protective equipment for handling Buftrolin

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## Compound of Interest

Compound Name: Buftrolin

Cat. No.: B127780

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## Essential Safety and Handling Guide for Buftrolin

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Buftrolin**. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

### I. Personal Protective Equipment (PPE)

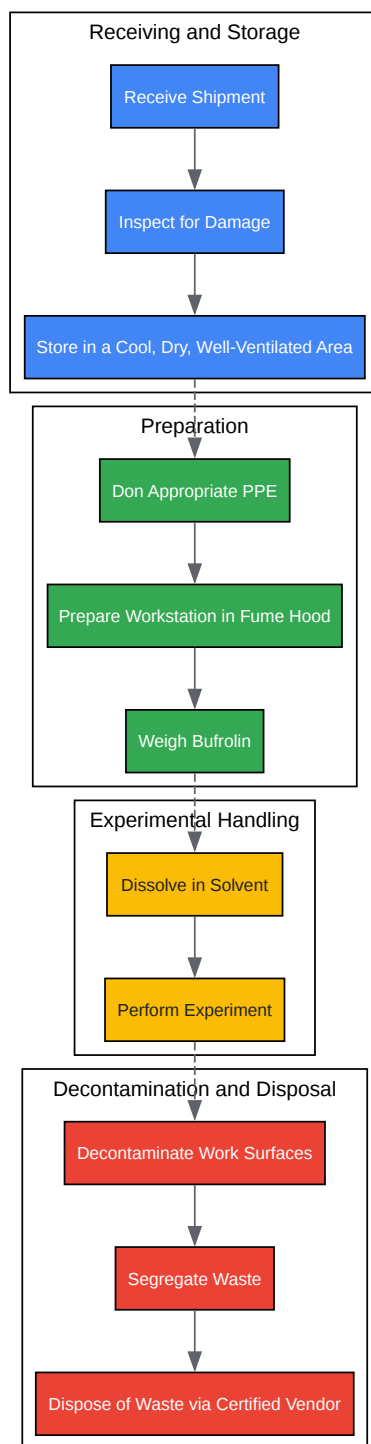
The following personal protective equipment is mandatory when handling **Buftrolin** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Hand Protection	Gloves	Double gloving with chemotherapy-rated nitrile gloves is required. The outer glove should be removed immediately after handling and the inner glove after the entire procedure.
Body Protection	Gown	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs.
Eye Protection	Safety Goggles	Chemical splash goggles are required at all times.
Respiratory Protection	Respirator	A NIOSH-approved respirator (e.g., N95 or higher) is necessary when handling Bufrolin powder outside of a certified chemical fume hood.

## II. Bufrolin Handling Workflow

The following diagram outlines the standard operating procedure for handling **Bufrolin** from receipt to disposal.

## Bufrolin Handling and Disposal Workflow

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Caption: Workflow for the safe handling of **Bufrolin**.

### III. Chemical and Physical Properties

A summary of **Bufrolin**'s key chemical and physical properties is provided below.

Property	Value
CAS Number	54867-56-0
Molecular Formula	C16H16N2O5
Molecular Weight	316.31 g/mol
Appearance	Solid
Storage Temperature	2-8°C

### IV. Hazard Identification and First Aid

Hazard Statement	Precautionary Statement	First Aid Measures
May be harmful if swallowed.	Wash hands thoroughly after handling.	If swallowed, call a poison center or doctor if you feel unwell.
May cause skin irritation.	Wear protective gloves.	If on skin, wash with plenty of water.
May cause serious eye irritation.	Wear eye protection.	If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
May cause respiratory irritation.	Avoid breathing dust. Use only outdoors or in a well-ventilated area.	If inhaled, remove person to fresh air and keep comfortable for breathing.

### V. Experimental Protocols

Detailed methodologies for common experiments involving GPR35 agonists like **Bufrolin** can be found in the cited literature. These generally involve the following key steps:

- Cell Culture and Transfection: CHO-K1 or HEK293T cells are commonly used and transfected to express the GPR35 receptor.
- Ligand Preparation: **Bufrolin** is typically dissolved in a suitable solvent, such as DMSO, to create a stock solution which is then diluted to the final experimental concentrations.
- Functional Assays: A variety of assays can be used to measure the activation of GPR35, including:
  - $\beta$ -Arrestin Recruitment Assays: These assays, such as BRET or PathHunter, measure the interaction of  $\beta$ -arrestin with the activated receptor.
  - Calcium Mobilization Assays: These assays measure the increase in intracellular calcium that occurs upon GPR35 activation.
  - GTPyS Binding Assays: This assay measures the binding of GTPyS to G proteins, which is an early event in GPCR activation.

## VI. Disposal Plan

Proper disposal of **Bufrolin** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

- Solid Waste: Unused **Bufrolin** powder, contaminated gloves, gowns, and other disposable materials should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **Bufrolin**, including experimental media and wash buffers, should be collected in a separate, sealed, and labeled hazardous liquid waste container. Do not pour down the drain.
- Sharps Waste: Needles, syringes, and other sharps contaminated with **Bufrolin** must be disposed of in a designated sharps container.

Disposal Procedure:

- Collection: All waste streams must be collected at the point of generation.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the name "**Bufrolin**," and the date.
- Storage: Store waste containers in a designated, secure area away from general laboratory traffic.
- Disposal: All **Bufrolin** waste must be disposed of through a licensed hazardous waste disposal company. Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal. Incineration is the preferred method for the destruction of pharmaceutical waste.<sup>[1][2]</sup>

#### Decontamination:

All surfaces and equipment that have come into contact with **Bufrolin** should be decontaminated. A suitable decontamination solution, such as a 10% bleach solution followed by a rinse with 70% ethanol, should be used. All materials used for decontamination should be disposed of as hazardous waste.

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## References

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